

Technical Support Center: 12-Mercaptododecanoic Acid (12-MDA)

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Compound of Interest

Compound Name: 12-Mercaptododecanoic acid

Cat. No.: B010613

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This guide provides researchers, scientists, and drug development professionals with comprehensive troubleshooting for purity-related issues encountered when using **12-Mercaptododecanoic acid (12-MDA)** in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is **12-Mercaptododecanoic acid (12-MDA)** and what are its primary applications?

A1: **12-Mercaptododecanoic acid (12-MDA)** is a bifunctional organic molecule with a terminal thiol (-SH) group and a terminal carboxylic acid (-COOH) group, connected by a 12-carbon aliphatic chain. Its primary applications include:

- **Self-Assembled Monolayers (SAMs):** The thiol group has a strong affinity for noble metal surfaces, particularly gold, forming well-ordered, crystalline-like monolayers.[1][2] The terminal carboxylic acid group can then be used to further functionalize the surface.
- **Nanoparticle Functionalization:** 12-MDA serves as a capping or stabilizing agent in the synthesis of nanoparticles (e.g., gold nanoparticles), controlling particle size and preventing aggregation.[3] The carboxylic acid terminus provides a hydrophilic surface and a handle for conjugating biomolecules.
- **Bioconjugation:** It acts as a linker molecule to attach proteins, DNA, or other biomolecules to surfaces for biosensors and other diagnostic applications.[3]

Q2: Why is the purity of 12-MDA critical for my experiments?

A2: Purity is paramount because contaminants can significantly interfere with the self-assembly process and nanoparticle stability. The presence of even small amounts of impurities can lead to a disordered, non-ideal monolayer.^[1] Common issues arising from impure 12-MDA include nanoparticle aggregation, inconsistent surface functionalization, and non-reproducible experimental results.

Q3: What is the most common impurity in 12-MDA and how does it form?

A3: The most common impurity is the disulfide dimer, 12,12'-dithiobis(dodecanoic acid). This impurity forms through the oxidation of the thiol (-SH) groups of two 12-MDA molecules, which link to form a disulfide (S-S) bond. This oxidation process is often accelerated by exposure to air (oxygen), light, and trace metal ions.^[4]

Q4: How should I properly store 12-MDA to minimize impurity formation?

A4: To minimize oxidation to the disulfide dimer, 12-MDA should be stored under the following conditions:

- Temperature: 2-8°C.
- Atmosphere: Under an inert gas, such as argon or nitrogen.
- Container: In a tightly sealed, opaque container to protect from air and light.
- Environment: Keep in a dry, well-ventilated place.

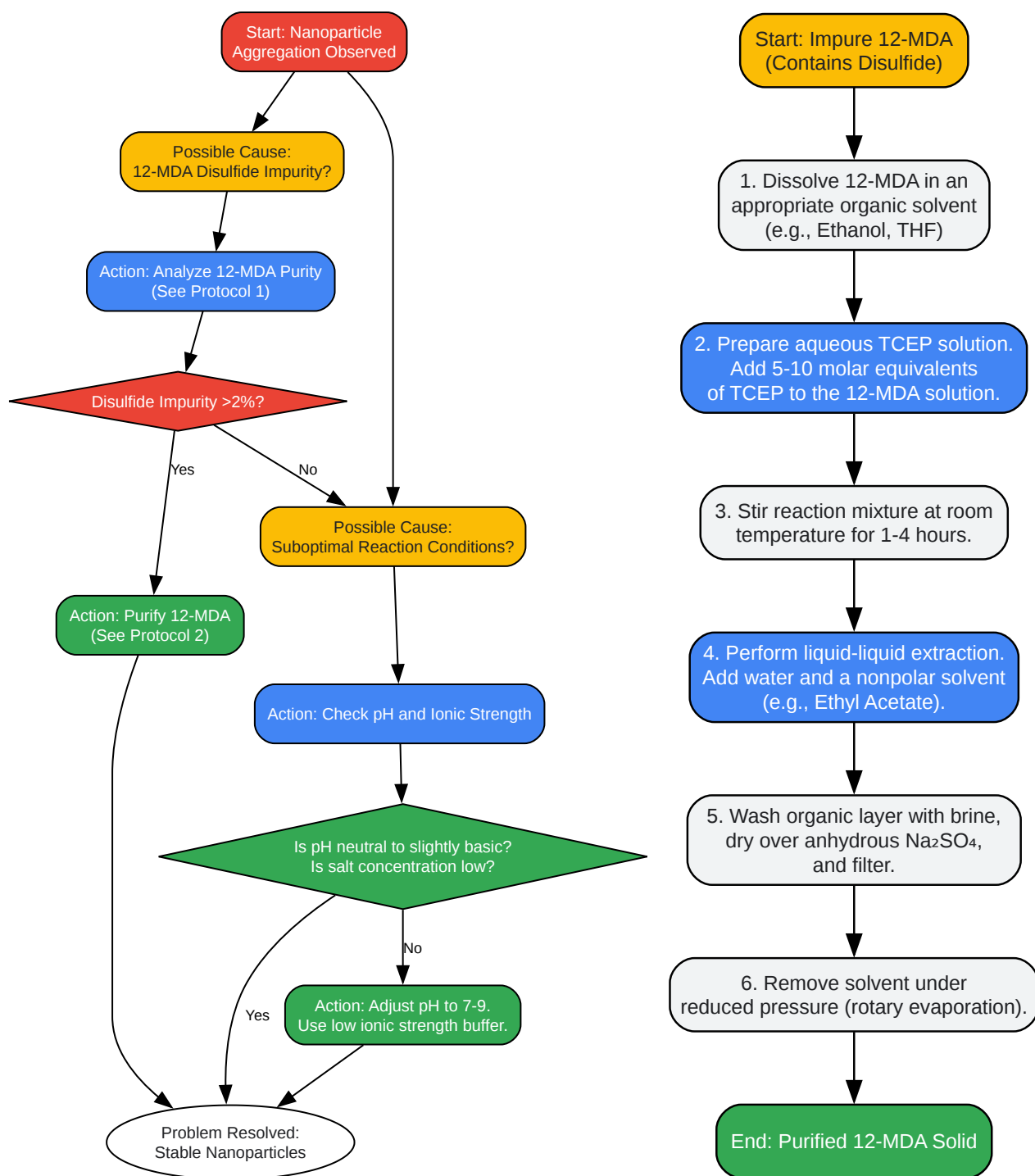
Troubleshooting Guide

This section addresses specific problems you may encounter during your experiments.

Problem 1: My gold nanoparticles aggregate after adding the 12-MDA solution.

- Symptom: The nanoparticle solution changes color from ruby red to purple or blue. Dynamic Light Scattering (DLS) shows a significant increase in hydrodynamic diameter.

• Diagram:

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